

Technical Master File: Amyloid -Protein (1-14) Trifluoroacetate

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Compound of Interest

Compound Name:	Amyloid b-Protein (1-14) Trifluoroacetate
CAS No.:	186319-74-4
Cat. No.:	B1496796

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Content Type: Technical Reference & Experimental Guide Target Audience: Senior Researchers, Medicinal Chemists, and Structural Biologists

Executive Summary

Amyloid

-Protein (1-14) (A

) is a synthetic peptide fragment corresponding to the hydrophilic N-terminal domain of the full-length Alzheimer's related peptides (A

). Unlike the full-length peptide, A

does not aggregate into amyloid fibrils, making it the primary model system for investigating metal ion coordination (Cu

, Zn

, Fe

) without the confounding variables of oligomerization kinetics.

Supplied as a Trifluoroacetate (TFA) salt, this peptide requires rigorous physicochemical processing before biological application. The TFA counter-ion, a byproduct of solid-phase peptide synthesis (SPPS) cleavage, is cytotoxic and infrared-active, potentially skewing cell viability assays and FTIR spectral data. This guide details the chemical properties, mandatory salt-exchange protocols, and metal-binding methodologies required to generate reproducible, high-fidelity data.

Chemical Identity & Physicochemical Profile

2.1 Sequence & Nomenclature

- Sequence (Human): Asp-Ala-Glu-Phe-Arg-His-Asp-Ser-Gly-Tyr-Glu-Val-His-His^[1]
- 1-Letter Code: DAEFRHDSGYEVHH
- N-Terminus: Free Amine () or Acetylated (application dependent)
- C-Terminus: Free Acid () or Amidated ()
- Species Variant Note: The rodent (Murine/Rat) sequence differs at three positions (R5G, Y10F, H13R), drastically altering metal binding affinity. Ensure the correct species sequence is selected for your model.

2.2 Physical Properties (TFA Salt Form)

Property	Value / Characteristic	Impact on Protocol
Molecular Weight	1602.6 Da (Free base)	Mass Spec verification target.
Net Charge (pH 7.4)	~ -2 to -3	Highly soluble in aqueous buffers; pI 5.5.
Counter-ion	Trifluoroacetate ()	Strong IR absorbance at 1670 (interferes with Amide I band).
Solubility	> 2 mg/mL in	Dissolves easily, but acidic pH (~2.0) requires buffering. [2]
Metal Binding	High Affinity (nM range)	Contains the minimal binding motif (His6, His13, His14).

Critical Protocol: TFA Removal & Salt Exchange

Why this matters: Synthetic peptides delivered as TFA salts can contain 10–40% TFA by weight. In cell culture, this acidifies the medium and inhibits cellular proliferation. In structural studies (FTIR/CD), TFA obscures secondary structure signals.

The "HCl Exchange" Method (Self-Validating) This protocol replaces the TFA counter-ion with Chloride (

), which is biocompatible and spectroscopically silent.

- Dissolution: Dissolve A

TFA salt in 10 mM HCl at a concentration of 1–2 mg/mL.

- Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#) The excess

ions displace

ions associated with the protonated His/Arg residues.

- Incubation: Vortex gently and let stand at Room Temperature (RT) for 5 minutes.
- Lyophilization: Freeze the solution in liquid nitrogen and lyophilize (freeze-dry) overnight.
 - Mechanism:[2][3][4] TFA is volatile and is removed under vacuum; HCl is less volatile but excess is removed, leaving the peptide as a HCl salt.
- Repetition: Repeat steps 1–3 twice.
 - Validation: This ensures >98% exchange efficiency.
- Final Reconstitution: Reconstitute the final lyophilized powder in PBS or HEPES (pH 7.4) for immediate use.[1]

Structural Biology: The Metal Coordination Hypothesis

A

is the "Metal Sinc" of the amyloid peptide. It contains three Histidine residues (His6, His13, His14) and the N-terminal Aspartate (Asp1), which form the coordination sphere for transition metals.

- Copper (Cu)
 -): Coordinates via a distorted square-planar geometry involving His6, His13, His14, and the N-terminal amine or Asp1 carboxylate. This complex is redox-active and can catalyze the production of Reactive Oxygen Species (ROS).[5]
- Zinc (Zn)
 -): Coordinates primarily through the Histidine imidazole nitrogens. Zn binding can precipitate the peptide but is generally redox-inert.

Experimental Workflow: Metal Binding Assay

To validate the integrity of your A

batch, perform a Tyrosine Fluorescence Quenching assay:

- Baseline: Measure intrinsic fluorescence of Tyr10 (Ex: 280 nm, Em: 305 nm) in 20 mM HEPES, pH 7.4.

- Titration: Titrate

or

(0.1 to 2.0 equivalents).

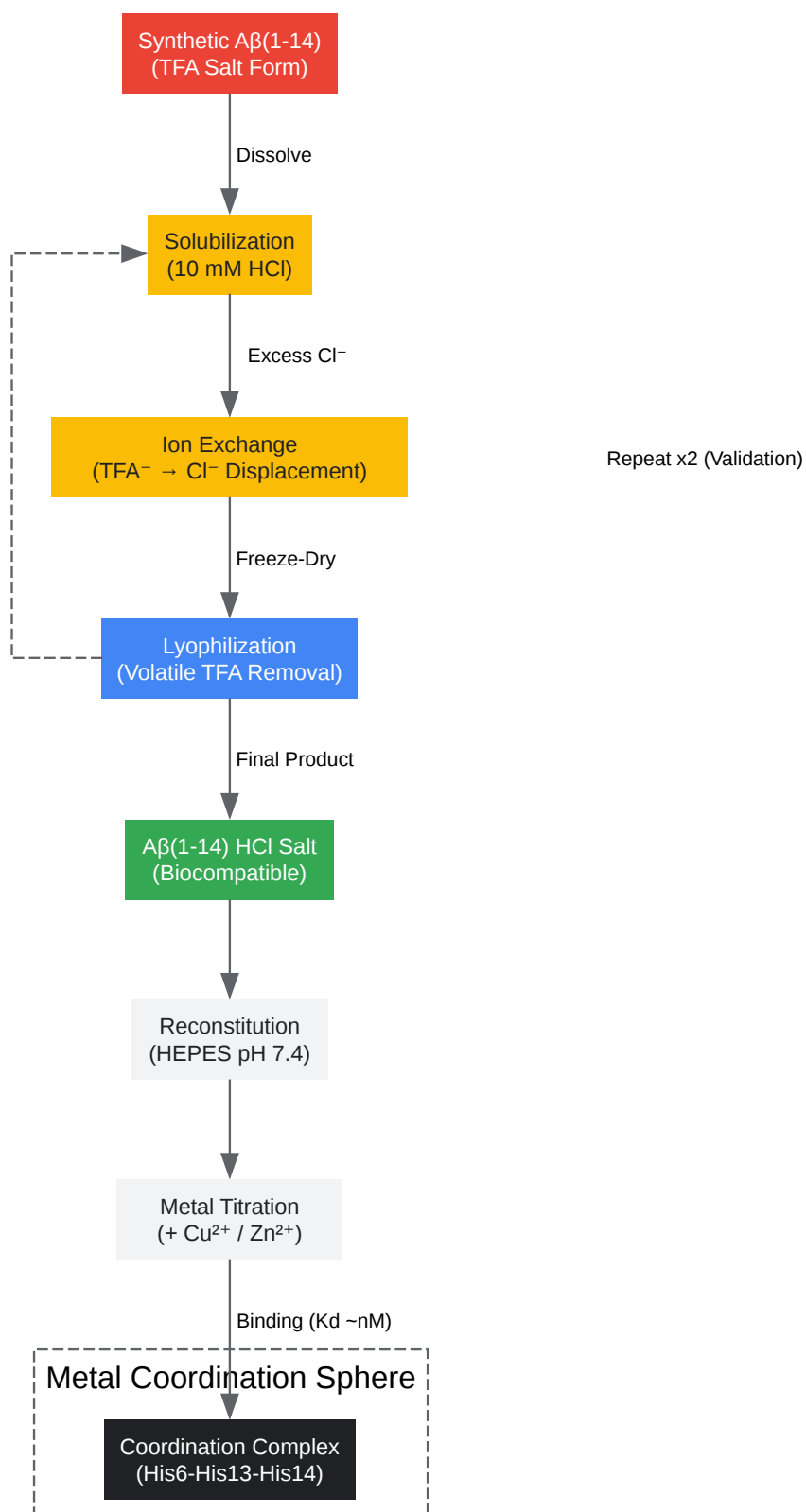
- Readout: Paramagnetic

will quench Tyr10 fluorescence significantly upon binding.

binding may induce a slight shift or intensity change due to conformational restriction.

Visualization: Workflow & Mechanism

The following diagram illustrates the critical path from the raw synthetic TFA salt to a validated metal-coordination model, highlighting the specific chemical transformations and checkpoints.



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Figure 1: Critical workflow for converting cytotoxic A

(1-14)-TFA salts into biocompatible HCl salts for metal coordination studies. The loop indicates the mandatory repetition of the lyophilization step to ensure complete TFA removal.

Analytical Quality Control (QC)

Before commencing biological assays, verify the peptide status:

Method	Acceptance Criteria	Note
HPLC	Single peak >95% purity	Retention time shifts slightly between TFA and HCl forms.
ESI-MS	Da	Look for at .
UV Spectroscopy	Absorbance peak at 276 nm	Characteristic of Tyrosine (Tyr10). .

References

- Synthesis and Properties:Genscript. "Beta-Amyloid (1-14), Mouse, Rat Peptide Properties." Accessed Feb 18, 2026.
- Metal Coordination:Hane, F. et al. (2013).[6] "Cu²⁺ Affects Amyloid- β (1–42) Aggregation by Increasing Peptide-Peptide Binding Forces." PLoS ONE.
- TFA Removal Protocol:LifeTein. "How to remove peptide TFA salt? Technical Guide." Accessed Feb 18, 2026.
- Handling & Solubility:Bachem. "Care and Handling of Amyloid Peptides." Accessed Feb 18, 2026.
- Structural Insights:Strodel, B. et al. (2010). "Molecular Insights into Cu/Zn Metal Response to the Amyloid β -Peptide." Journal of Chemical Theory and Computation.

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Sources

- [1. assets.thermofisher.cn](https://assets.thermofisher.cn) [assets.thermofisher.cn]
- [2. Rapid, Refined, and Robust Method for Expression, Purification, and Characterization of Recombinant Human Amyloid beta 1-42 - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [3. Copper and zinc binding to amyloid-beta: coordination, dynamics, aggregation, reactivity and metal-ion transfer - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [5. Metal complexes designed to bind to amyloid- \$\beta\$ for the diagnosis and treatment of Alzheimer's disease - Chemical Society Reviews \(RSC Publishing\)](#)
DOI:10.1039/C4CS00026A [pubs.rsc.org]
- [6. Cu²⁺ Affects Amyloid- \$\beta\$ \(1–42\) Aggregation by Increasing Peptide-Peptide Binding Forces | PLOS One](#) [journals.plos.org]
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